

Personal protective equipment for handling AAPK-25

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Compound of Interest

Compound Name: AAPK-25

Cat. No.: B8106008

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Essential Safety and Handling Guide for AAPK-25

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This document provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **AAPK-25**, a potent and selective dual inhibitor of Aurora and Polo-like kinases (PLK). Given that a specific Safety Data Sheet (SDS) for **AAPK-25** is not publicly available, the following guidance is based on best practices for handling potent, biologically active small molecules with unknown toxicity. Adherence to these protocols is essential to ensure personal safety and maintain the integrity of the compound.

Compound Information

AAPK-25 is a small molecule inhibitor with significant anti-tumor activity. It functions by inducing mitotic delay and arresting cells in prometaphase, which is followed by an increase in apoptosis.^{[1][2][3][4]} Its primary targets are the Aurora and PLK families of serine/threonine kinases.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₂₁ H ₁₃ Cl ₂ N ₃ O ₂ S
Molecular Weight	442.32 g/mol
CAS Number	2247919-28-2
Solubility	Soluble in DMSO (50 mg/mL, 113.04 mM)[1]
Storage	Short-term at 0°C, long-term at -20°C
Purity	>98% by HPLC

Note: Sonication is recommended for dissolution in DMSO. Stock solutions should be aliquoted and stored at -80°C for up to 6 months or -20°C for up to 1 month, protected from light, to prevent degradation from repeated freeze-thaw cycles.

Personal Protective Equipment (PPE)

The consistent and proper use of PPE is the primary defense against exposure to potent compounds like **AAPK-25**. The following PPE is mandatory for all procedures involving this compound.

Activity	Required PPE	Specifications and Use
Receiving and Unpacking	<ul style="list-style-type: none">• Double Nitrile Gloves• Lab Coat• Safety Glasses	<ul style="list-style-type: none">• Use chemotherapy-rated gloves (ASTM D6978) if available.• A disposable, back-closing gown is preferred.• Must be ANSI Z87.1 certified.
Weighing and Aliquoting (Solid Form)	<ul style="list-style-type: none">• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles• Face Shield• Respiratory Protection	<ul style="list-style-type: none">• Change gloves immediately if contaminated.• Back-closing with knit cuffs is recommended.• Provide a full seal around the eyes.• Recommended in addition to goggles.• A NIOSH-approved N95 or higher respirator is required to prevent inhalation of fine particles.
Solution Preparation and Handling	<ul style="list-style-type: none">• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles	<ul style="list-style-type: none">• Use chemotherapy-rated gloves.• Ensure the gown is impermeable to liquids.• Protect against splashes.
Waste Disposal	<ul style="list-style-type: none">• Double Nitrile Gloves• Disposable Lab Gown• Safety Goggles	<ul style="list-style-type: none">• Use heavy-duty, chemical-resistant gloves.• Ensure gown is appropriately rated for chemical waste handling.• Protect against splashes during waste handling.

Operational and Disposal Plan

A strict operational plan is critical to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

All handling of solid **AAPK-25** and preparation of stock solutions must be conducted in a certified chemical fume hood or a powder containment hood to minimize inhalation exposure.

Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare a designated work area within a fume hood by lining it with absorbent, disposable bench paper.
- Weighing: Use dedicated spatulas and weighing boats. Avoid creating dust when handling the solid form.
- Dissolving: Slowly add the solvent (e.g., DMSO) to the solid compound to avoid splashing.
- Cleaning: Clean all equipment that has come into contact with **AAPK-25** with an appropriate solvent (e.g., 70% ethanol) after use.
- Hand Washing: Wash hands thoroughly after handling, even if gloves were worn.

Spill Management

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use appropriate absorbent materials to contain the spill.
- Clean: Decontaminate the spill area following established laboratory protocols for potent compounds.
- Dispose: All materials used for cleanup must be disposed of as hazardous waste.

Disposal Plan

All waste materials, including empty vials, contaminated PPE, and cleaning materials, must be disposed of as hazardous chemical waste in accordance with institutional and local regulations. Do not dispose of **AAPK-25** down the drain or in regular trash.

Experimental Protocols and Data

Biological Activity

AAPK-25 is a potent inhibitor of Aurora and PLK kinases. The inhibitory activity of **AAPK-25** has been quantified against various kinases and cancer cell lines.

Table 1: Kinase Inhibition Profile of **AAPK-25**

Target Kinase	Kd (nM)
Aurora-A	23
Aurora-B	78
Aurora-C	289
PLK-1	55
PLK-2	272
PLK-3	456
Source:	

Table 2: In Vitro Cell Line Activity of **AAPK-25**

Cell Line	Cancer Type	IC ₅₀ (μM)
HCT-116	Colon Cancer	0.4
Calu6	Lung Cancer	5.3
A549	Lung Cancer	11.6
MCF-7	Breast Cancer	2.3
Source:		

Experimental Workflow: Preparation of a 10 mM Stock Solution

This protocol outlines the preparation of a 10 mM stock solution of **AAPK-25** in DMSO.

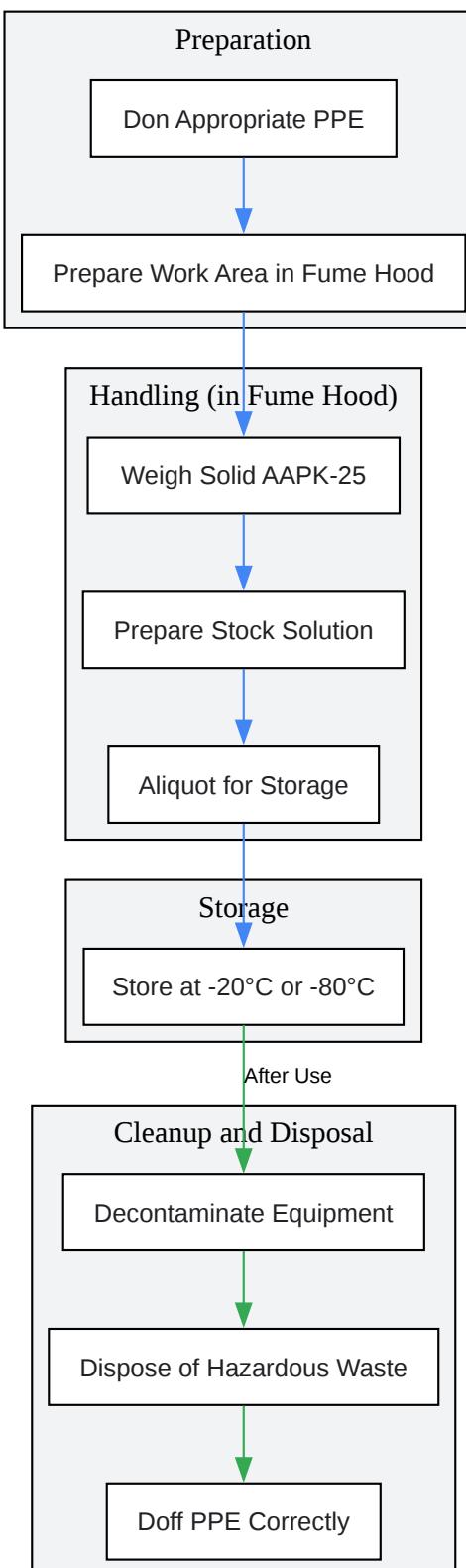
Materials:

- **AAPK-25** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Procedure:

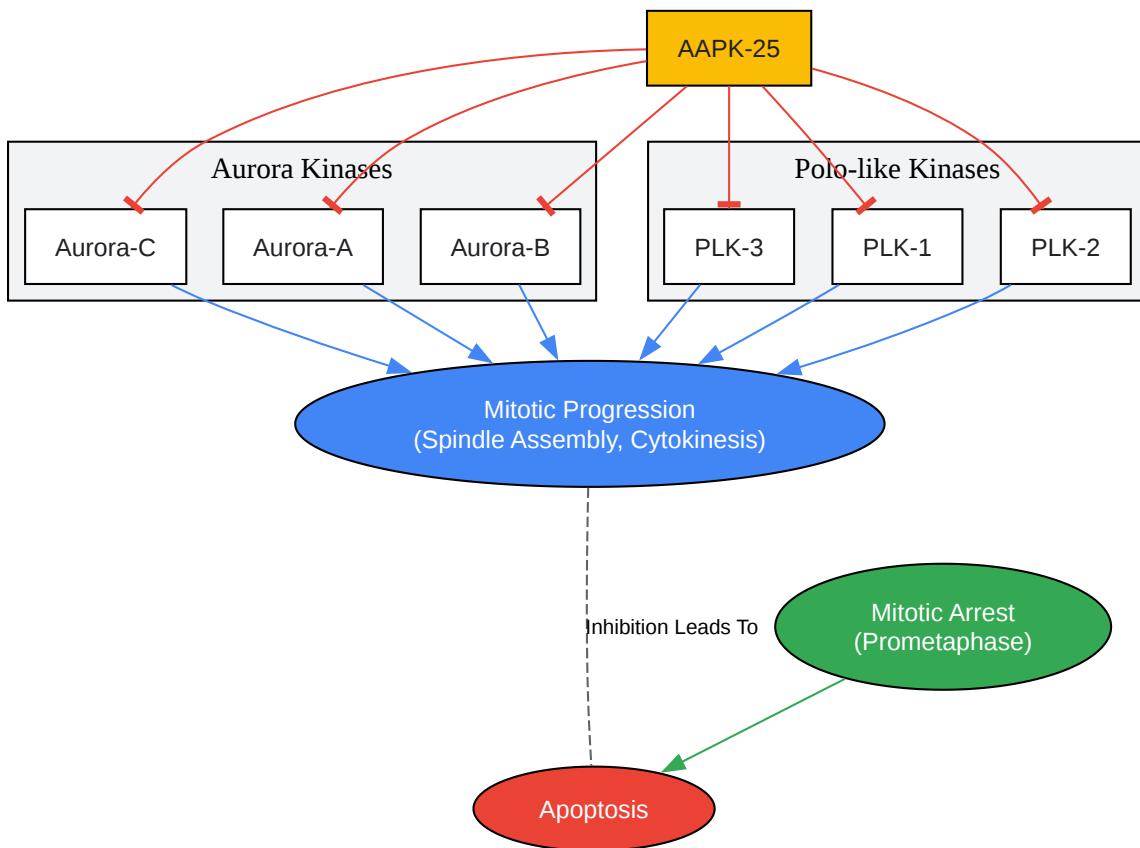
- Equilibrate: Allow the vial of **AAPK-25** powder to reach room temperature before opening to prevent condensation.
- Calculate Volume: Determine the required volume of DMSO to add to the vial to achieve a 10 mM concentration. (e.g., For 5 mg of **AAPK-25** (MW: 442.32), add 1.13 mL of DMSO).
- Solvent Addition: In a chemical fume hood, carefully add the calculated volume of DMSO to the vial containing the **AAPK-25** powder.
- Dissolution: Cap the vial securely and vortex until the compound is fully dissolved. Gentle warming or sonication may be used to aid dissolution.
- Aliquoting: Dispense the stock solution into single-use aliquots in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month), protected from light.

Visualizations



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Caption: Workflow for the safe handling and preparation of **AAPK-25** solutions.



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Caption: AAPK-25 inhibits Aurora and PLK kinases, leading to mitotic arrest and apoptosis.

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- To cite this document: BenchChem. [Personal protective equipment for handling AAPK-25]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8106008#personal-protective-equipment-for-handling-aapk-25\]](https://www.benchchem.com/product/b8106008#personal-protective-equipment-for-handling-aapk-25)

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